

Proper Disposal of Diuron: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Diuron*

Cat. No.: *B1670789*

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The following guide provides essential safety and logistical information for the proper disposal of **Diuron**, a common herbicide, within a laboratory setting. Adherence to these procedures is critical for ensuring personnel safety and environmental protection. Wastes containing **Diuron** must be managed as hazardous waste in accordance with local, state, and federal regulations.

[1][2]

Immediate Safety Protocols

Before handling **Diuron** for any purpose, including disposal, it is imperative to be familiar with the appropriate personal protective equipment (PPE) and handling procedures.

Personal Protective Equipment (PPE):

- **Gloves:** Chemical-resistant gloves, such as those made of polyethylene or polyvinyl chloride. [3]
- **Protective Clothing:** A long-sleeved shirt and long pants are required to minimize skin contact. [3][4]
- **Eye Protection:** Safety glasses or goggles to protect against splashes. [1][3]
- **Footwear:** Closed-toe shoes and socks. [3][4]

Handling Procedures:

- Work in a well-ventilated area to avoid inhalation of dust or mists.[5][6][7]
- Avoid all direct personal contact, including inhalation and contact with skin and eyes.[1]
- Wash hands thoroughly with soap and water after handling and before eating, drinking, or using the toilet.[6][7][8]
- Contaminated clothing should be removed immediately and washed separately from other laundry before reuse.[3][4][7][8]

Spill Management and Cleanup

In the event of a **Diuron** spill, immediate and proper containment is crucial to prevent environmental contamination and exposure.

Spill Response Protocol:

- Evacuate and Secure: Evacuate all non-essential personnel from the spill area.[2]
- Control the Source: If it is safe to do so, stop the source of the spill.[3][4][8]
- Contain the Spill:
 - For liquid spills: Dike the spill using an inert, absorbent material such as clay, sand, or vermiculite to prevent it from spreading or entering drains.[3][6][7]
 - For solid spills: Use dry cleanup procedures to avoid generating dust.[1] Moisten the material slightly with water to prevent it from becoming airborne before sweeping.[1]
- Collect the Waste: Carefully sweep or vacuum the spilled material and place it into a clearly labeled, sealed container for hazardous waste disposal.[1][2][4][8]
- Decontaminate the Area: Clean the spill area thoroughly with water.[6][7] Collect all cleaning runoff and dispose of it as hazardous waste. Do not allow runoff to enter municipal sewers or open bodies of water.[1][4]
- Consult Authorities: For significant spills, it may be necessary to contact your state's Department of Environmental Protection (DEP) or the regional Environmental Protection

Agency (EPA) office for specific guidance.[\[2\]](#)

Diuron Waste Disposal Procedures

All **Diuron**-containing wastes, including unused product, contaminated lab materials, and spill cleanup debris, must be treated as hazardous waste.

Step-by-Step Disposal Guide:

- **Waste Identification:** Identify all materials contaminated with **Diuron**. This includes residual product, solutions, and any items used in handling or cleanup (e.g., gloves, absorbent pads, glassware).
- **Segregation and Collection:** Collect all **Diuron** waste in a dedicated, properly sealed, and clearly labeled hazardous waste container.
- **Storage:** Store the waste container in a designated, secure area, away from incompatible materials such as strong acids.[\[2\]](#) Ensure the storage area is cool and well-ventilated.[\[2\]](#)
- **Arrangement for Disposal:** Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and proper disposal at an approved waste disposal facility.[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) Open dumping is strictly prohibited.[\[8\]](#)

Empty Container Disposal

Empty **Diuron** containers must also be managed carefully to prevent reuse and ensure residual chemical is handled correctly.

Procedure for Empty Containers:

- **Decontamination:** Triple-rinse the empty container with a suitable solvent (e.g., water).[\[4\]](#) Pour the rinsate into a hazardous waste collection container; never pour it down the drain.[\[1\]](#)[\[10\]](#)
- **Prevent Reuse:** Puncture and crush the container to render it unusable.[\[1\]](#)[\[4\]](#)

- Final Disposal: Dispose of the cleaned, punctured container in a sanitary landfill or through incineration, as permitted by state and local authorities.^{[4][8]} Alternatively, some agricultural recycling programs may accept these containers.^{[4][11]}

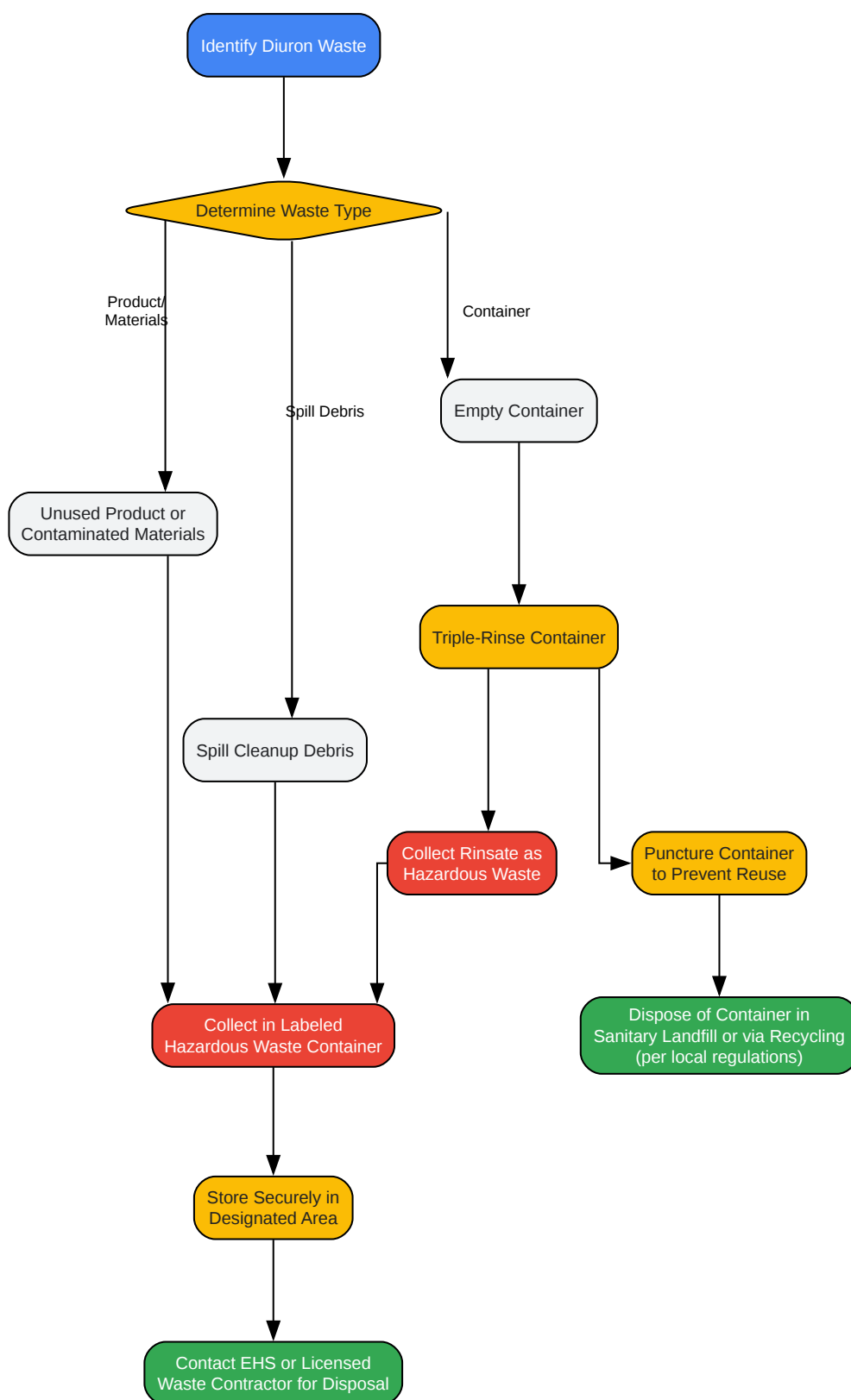
Regulatory and Transportation Data

Quantitative thresholds trigger specific federal regulations under the Comprehensive Environmental Response, Compensation, and Liability Act (CERCLA) and the Department of Transportation (DOT).

Regulation	Substance	Threshold Quantity	Regulatory Impact
CERCLA	Diuron (CAS: 330-54-1)	100 pounds	Spills exceeding this amount must be reported to the National Response Center. ^{[4][8]}
US DOT	Diuron (Liquid Formulation)	> 30 Gallons	Regulated as: RQ, Environmentally Hazardous Substance, Liquid, N.O.S. (Diuron), 9, UN3082, III. ^[4]
US DOT	Diuron (Solid Formulation)	≥ 125 pounds	Regulated as: UN3077, Environmentally Hazardous Substance, Solid, N.O.S. (Diuron), 9, III. ^[9]

Diuron Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **Diuron** waste in a laboratory setting.



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Caption: Decision workflow for handling and disposing of different types of **Diuron** waste.

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